

Technical Guide: Physicochemical Properties of 1-Boc-4-(3-nitrobenzyl)piperazine

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Compound of Interest

Compound Name: 1-Boc-4-(3-Nitrobenzyl)piperazine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Boc-4-(3-nitrobenzyl)piperazine**, a key intermediate in synthetic organic chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific compound, this guide presents estimated properties based on the analysis of its constituent chemical moieties: the N-Boc-piperazine group and the 3-nitrobenzyl group. Furthermore, detailed, standardized experimental protocols for the determination of key physical properties are provided to enable researchers to ascertain precise values. This document is intended to serve as a valuable resource for scientists engaged in the synthesis, handling, and application of this and structurally related compounds.

Chemical Structure and Properties

1-Boc-4-(3-nitrobenzyl)piperazine is a monosubstituted piperazine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group on one of the piperazine nitrogens allows for selective functionalization of the other nitrogen atom. The 3-nitrobenzyl group introduces a reactive site that can be further modified, making this compound a versatile building block in the synthesis of more complex molecules.^{[1][2]}

Molecular Formula: C₁₆H₂₃N₃O₄

Molecular Weight: 321.37 g/mol

IUPAC Name: tert-butyl 4-(3-nitrobenzyl)piperazine-1-carboxylate

Estimated Physical Properties

The following table summarizes the estimated physical properties of **1-Boc-4-(3-nitrobenzyl)piperazine**. These values are inferred from the known properties of N-Boc-piperazine and 3-nitrobenzyl chloride and should be considered as approximations. Experimental verification is highly recommended.

Property	Estimated Value	Source/Rationale
Appearance	White to off-white or pale yellow solid	Based on the appearance of N-Boc-piperazine (white to yellowish crystal) and other similar organic compounds.[3]
Melting Point	75-85 °C	Higher than N-Boc-piperazine (43-47 °C) and 3-nitrobenzyl chloride (43-47 °C) due to increased molecular weight and potential for stronger intermolecular interactions.[4] [5]
Boiling Point	> 258 °C at 760 mmHg	Expected to be significantly higher than that of N-Boc-piperazine (258 °C at 760 mmHg) due to the addition of the 3-nitrobenzyl group.[3] Decomposition may occur at high temperatures.
Solubility	Soluble in common organic solvents (e.g., dichloromethane, ethanol, ethyl acetate). Insoluble in water.	N-Boc-piperazine is soluble in organic solvents. The addition of the relatively nonpolar 3-nitrobenzyl group is unlikely to significantly alter this characteristic.[6] The overall molecule is largely nonpolar, predicting low aqueous solubility.
Density	~1.1 - 1.2 g/cm ³	Inferred from the density of N-Boc-piperazine (~1.03 g/cm ³) and the expected increase in density due to the heavier nitrobenzyl group.[3]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization and quality control of chemical compounds. The following are standard protocols for measuring the key physical properties of solid organic compounds like **1-Boc-4-(3-nitrobenzyl)piperazine**.

Melting Point Determination (Capillary Method)

The melting point is a fundamental physical property used to identify a substance and assess its purity.^[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for pulverizing samples)

Procedure:

- Ensure the sample of **1-Boc-4-(3-nitrobenzyl)piperazine** is dry and finely powdered. If necessary, gently crush the solid using a mortar and pestle.
- Pack the capillary tube with the sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to ensure accurate measurement.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the last crystal melts (the end of the melting range).
- For a pure compound, the melting range should be narrow (typically within 1-2 °C).

Boiling Point Determination (Distillation Method)

For high-boiling point solids, the boiling point is often determined under reduced pressure to prevent decomposition. The following is a general procedure for simple distillation.[8]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle
- Boiling chips
- Vacuum source (if performing vacuum distillation)

Procedure:

- Place a small quantity of the compound into the distillation flask, along with a few boiling chips.
- Assemble the distillation apparatus, ensuring all joints are properly sealed. The thermometer bulb should be positioned just below the side arm leading to the condenser.
- Begin heating the flask gently with the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the temperature at which the vapor temperature remains constant while the liquid is distilling. Record this temperature.

- If the compound is suspected to decompose at its atmospheric boiling point, perform the distillation under reduced pressure and record both the boiling point and the pressure.

Solubility Determination

Understanding the solubility of a compound is essential for purification, reaction setup, and formulation.^{[9][10]}

Apparatus:

- Small test tubes
- Vortex mixer or glass stirring rod
- Graduated pipettes or droppers

Procedure:

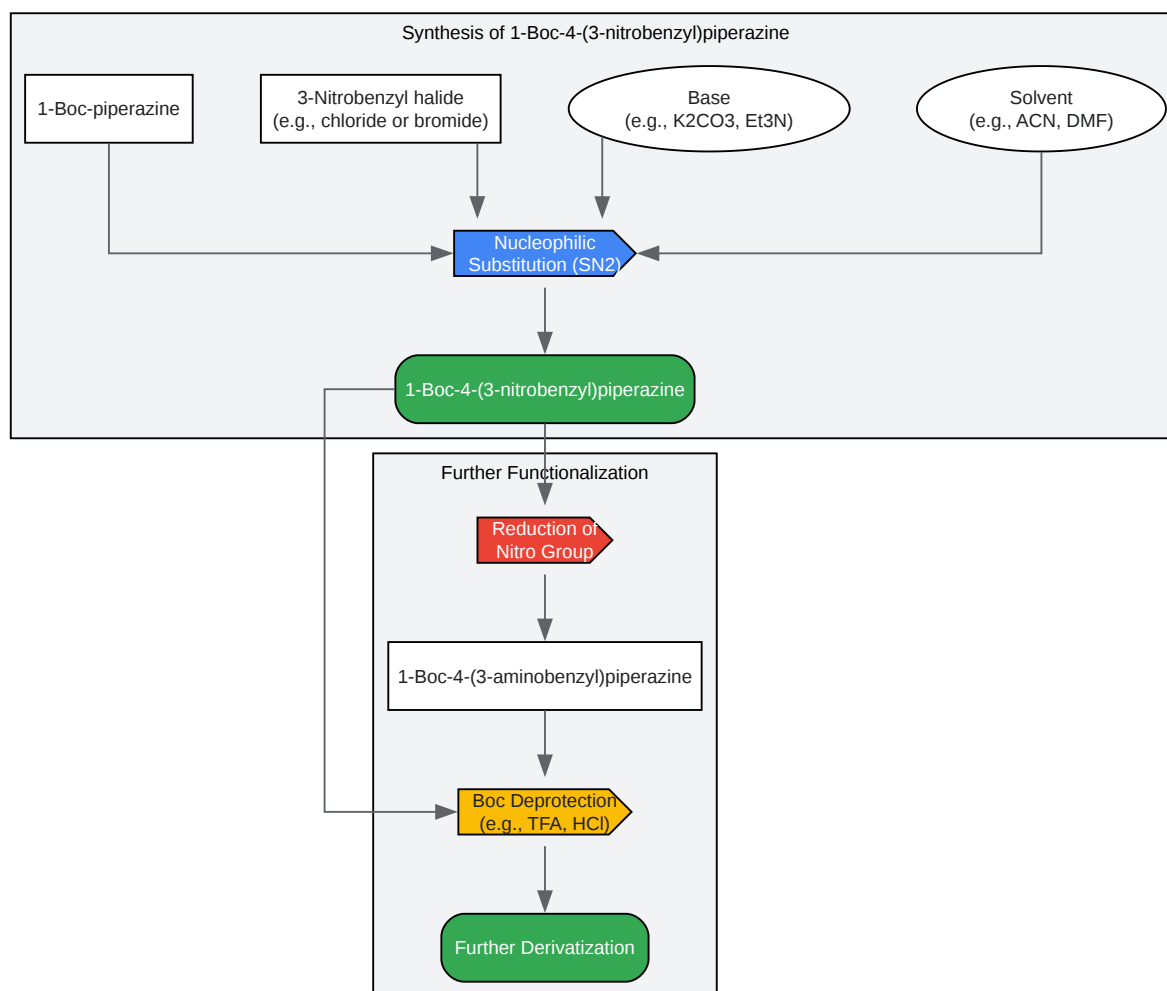
- Place a small, accurately weighed amount of **1-Boc-4-(3-nitrobenzyl)piperazine** (e.g., 10 mg) into a series of test tubes.
- To each test tube, add a specific volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, methanol, dichloromethane, ethyl acetate, hexane).
- Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by stirring with a glass rod.
- Visually inspect the solution to determine if the solid has completely dissolved.
- If the solid dissolves, the compound is considered soluble in that solvent under the tested conditions. If a significant portion of the solid remains, it is considered insoluble or sparingly soluble.
- Solubility can be quantified by gradually adding more solute to a known volume of solvent until saturation is reached.

Role in Synthetic Chemistry

1-Boc-4-(3-nitrobenzyl)piperazine is a valuable intermediate in multi-step organic synthesis, particularly in the construction of pharmaceutical lead compounds. The Boc-protected piperazine moiety is a common scaffold in drug discovery, and the 3-nitrobenzyl group offers a handle for further chemical transformations.^{[11][12]}

General Synthetic Workflow

The following diagram illustrates a typical synthetic workflow where **1-Boc-4-(3-nitrobenzyl)piperazine** could be utilized.



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Caption: Synthetic utility of **1-Boc-4-(3-nitrobenzyl)piperazine**.

Safety and Handling

While specific toxicity data for **1-Boc-4-(3-nitrobenzyl)piperazine** is not readily available, it should be handled with the standard precautions for laboratory chemicals.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the compound.
- Inhalation: Avoid inhaling dust. Handle in a well-ventilated area or in a fume hood.
- Skin and Eye Contact: May cause skin and eye irritation. In case of contact, rinse thoroughly with water.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

1-Boc-4-(3-nitrobenzyl)piperazine serves as a significant building block in organic synthesis. This guide provides estimated physical properties to aid in its initial handling and use, alongside standardized protocols for precise experimental determination. The outlined synthetic workflow highlights its potential for creating diverse and complex molecules, particularly in the field of medicinal chemistry. Researchers are encouraged to perform their own characterization to obtain accurate data for their specific applications.

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